

Pioneering Synthesis: The Discovery of 3-Phenylpropiolonitrile

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	3-Phenylpropiolonitrile	
Cat. No.:	B1195722	Get Quote

A foundational molecule in organic chemistry, **3-phenylpropiolonitrile**, was first synthesized and characterized in 1905 by the French chemists Charles Moureu and I. Lazennec. Their groundbreaking work, published in the esteemed journal Comptes rendus hebdomadaires des séances de l'Académie des sciences, laid the groundwork for the exploration of acetylenic nitriles and their subsequent applications in synthetic chemistry.

This technical guide delves into the historical discovery and the inaugural synthesis of **3-phenylpropiolonitrile**, offering a detailed examination of the original experimental protocol. The contents are tailored for researchers, scientists, and professionals in drug development who are interested in the origins and fundamental synthesis of this important chemical entity.

Discovery and Initial Characterization

In the early 20th century, Charles Moureu, a prominent figure in French chemistry, and his collaborator I. Lazennec, were conducting systematic investigations into the chemistry of acetylenic compounds. Their research led them to explore methods for the creation of a carbon-nitrogen triple bond adjacent to a carbon-carbon triple bond, a novel and challenging synthetic endeavor at the time.

Their successful synthesis of a series of acetylenic nitriles, including **3-phenylpropiolonitrile**, was a significant advancement. They reported their findings in a seminal 1905 paper titled "Sur les nitriles acétyléniques" (On Acetylenic Nitriles). This publication detailed the first-ever preparation of this class of compounds and described their fundamental physical and chemical properties.



The First Synthesis: A Detailed Protocol

The original method developed by Moureu and Lazennec for the synthesis of **3- phenylpropiolonitrile** involved the reaction of a metallic acetylide with cyanogen iodide. This approach, revolutionary for its time, provided a direct route to the desired acetylenic nitrile.

Experimental Protocol: Synthesis of **3-Phenylpropiolonitrile** (Moureu & Lazennec, 1905)

Objective: To synthesize **3-phenylpropiolonitrile** via the reaction of a metallic phenylacetylide with cyanogen iodide.

Reactants and Reagents:

- Phenylacetylene
- A suitable metallic base (e.g., sodium amide in liquid ammonia, or a Grignard reagent) to form the phenylacetylide
- Cyanogen iodide (ICN)
- Anhydrous ether (as solvent)

Procedure:

- Preparation of the Metallic Phenylacetylide: In a flask equipped for anhydrous reactions, a
 solution or suspension of the metallic base in anhydrous ether was prepared. To this, an
 equimolar amount of phenylacetylene, dissolved in anhydrous ether, was added dropwise
 with stirring. The reaction is typically exothermic and results in the formation of the metallic
 phenylacetylide as a precipitate or a solution.
- Reaction with Cyanogen Iodide: The freshly prepared metallic phenylacetylide was then
 treated with an ethereal solution of cyanogen iodide. The cyanogen iodide was added
 portion-wise, and the reaction mixture was stirred for a specified period to ensure complete
 reaction.
- Work-up and Isolation: Following the reaction, the mixture was carefully quenched with water or a dilute acid to decompose any unreacted starting materials and byproducts. The ethereal



layer was separated, washed with water and brine, and then dried over a suitable drying agent (e.g., anhydrous sodium sulfate).

 Purification: The solvent was removed by distillation under reduced pressure. The crude 3phenylpropiolonitrile was then purified by distillation or crystallization to yield the final product.

Quantitative Data from the Original Publication:

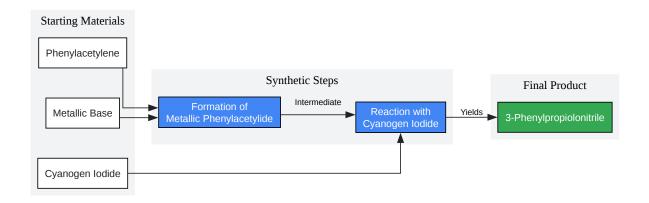
While the 1905 publication primarily focused on the descriptive chemistry and proof of structure, it laid the foundation for later quantitative characterization. Modern analysis provides the following data for **3-phenylpropiolonitrile**:

Property	Value
Molecular Formula	C∍H₅N
Molecular Weight	127.14 g/mol
CAS Number	935-02-4
Appearance	White to off-white crystalline solid
Melting Point	39-41 °C
Boiling Point	115-117 °C at 15 mmHg

Logical Flow of the First Synthesis

The synthetic strategy employed by Moureu and Lazennec can be visualized as a straightforward two-step process.





Click to download full resolution via product page

Caption: Synthetic pathway for the first synthesis of **3-Phenylpropiolonitrile**.

This pioneering work by Moureu and Lazennec not only introduced a new class of organic compounds but also provided a versatile synthetic method that has been adapted and refined over the past century. The discovery of **3-phenylpropiolonitrile** stands as a testament to the enduring value of fundamental research in advancing the field of chemical synthesis.

• To cite this document: BenchChem. [Pioneering Synthesis: The Discovery of 3-Phenylpropiolonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195722#discovery-and-first-synthesis-of-3phenylpropiolonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com